

agarospirol in different Aquilaria species

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Compound Focus: Agarospirol

CAS No.: 1460-73-7

Cat. No.: S517512

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Agarospirol: Core Chemical Data

The table below summarizes the key physicochemical properties of **agarospirol** identified from scientific literature and chemical databases.

Property	Details
IUPAC Name	2-[(3R,5R,6R)-6,10-dimethylspiro[4.5]dec-9-en-3-yl]propan-2-ol [1]
Chemical Formula	C ₁₅ H ₂₆ O [2] [1]
Molecular Weight	222.3663 g/mol [2]
CAS Registry Number	1460-73-7 [2]
Classification	Sesquiterpene alcohol [1]
Melting Point	56–58 °C [1]
Boiling Point	312 ± 11 °C [1]
Natural Source	Essential oil of infected agarwood (<i>Aquilaria agallocha</i> Roxb.) [1]
Chemical Structure	A spiro-terpenoid with a characteristic agarospirane carbon skeleton [1]

Agarospirol in Context: Agarwood Formation & Analysis

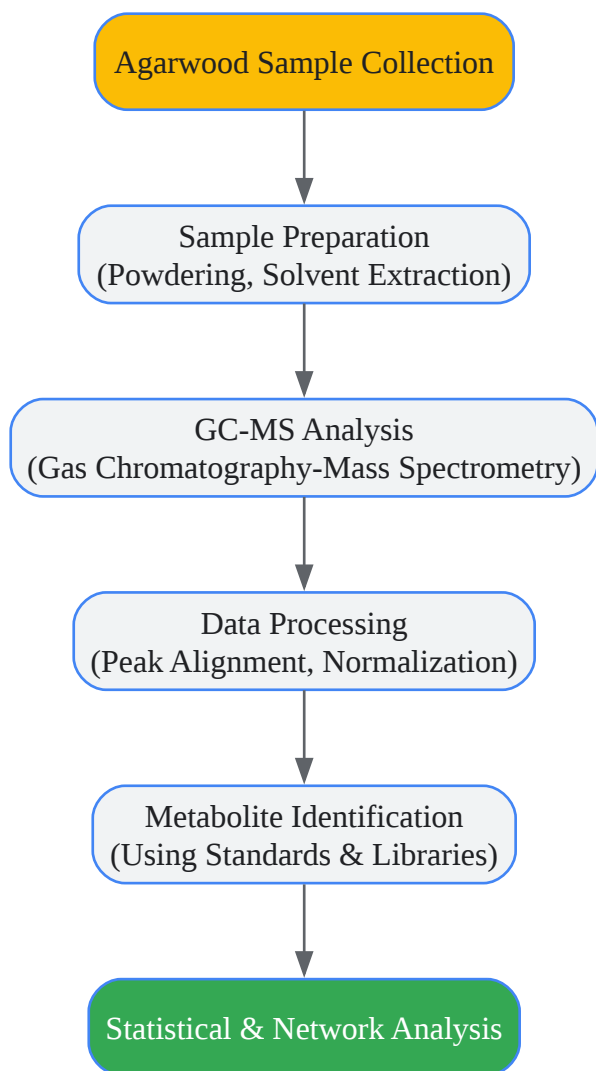
Agarospirol is one of many sesquiterpenes produced by *Aquilaria* trees as a defensive response to wounding and fungal infection [3] [4] [5]. Its presence is a marker for the agarwood formation process.

Research Focus on Sesquiterpenes and Chromones

Current phytochemical research on agarwood primarily isolates and identifies **sesquiterpenes** and **2-(2-phenylethyl)chromone derivatives** as the two predominant classes of aromatic compounds [6] [7] [8]. While numerous new compounds in these classes have been reported, recent reviews and metabolomic studies do not highlight **agarospirol** as a major focus of current quantitative comparative studies [7] [8].

Experimental Workflow for Metabolite Analysis

The following diagram outlines a generalized experimental workflow used in modern studies to identify and compare volatile metabolites, like sesquiterpenes, across different agarwood samples [8].



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Generalized workflow for agarwood metabolite profiling using GC-MS.

Key methodological details based on recent studies include:

- **Sample Preparation:** Agarwood samples are powdered and extracted with organic solvents like acetone or ethanol, often using ultrasonication to improve efficiency [8] [7].
- **GC-MS Analysis:** Separation and identification are typically performed using Gas Chromatography-Mass Spectrometry (GC-MS) with a non-polar capillary column. Temperature programs are complex to resolve the wide range of metabolites [8].
- **Chemical Profiling:** The focus is often on the relative content of key aromatic compounds, particularly 2-(2-phenylethyl)chromones and their derivatives, which are considered significant for quality and bioactivity [8].

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